Proper Disposal Procedures: Decanoic-2,2-D2 Acid

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Compound of Interest		
Compound Name:	*Decanoic-2,2-D2 acid*	
Cat. No.:	*B3025993*	*Get Quote*

Executive Summary

Decanoic-2,2-D2 acid (CAS: 62716-49-8) is a stable, isotope-labeled medium-chain fatty acid. [1] While chemically similar to its non-deuterated parent (Capric acid), its disposal requires strict adherence to organic chemical waste protocols due to its skin/eye irritant properties and long-term aquatic toxicity.

Immediate Action Directive: Do not discharge into municipal sewage or sinks. The primary disposal route is high-temperature incineration via an approved hazardous waste contractor.

Chemical Profile & Hazard Vectoring

Before handling waste, validate the material against these specifications to ensure compatibility with waste streams.

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Parameter	Specification
Chemical Name	Decanoic-2,2-D2 acid (Capric acid-d2)
CAS Number	62716-49-8 (Labeled); 334-48-5 (Unlabeled)
Molecular Formula	
Physical State	Crystalline solid or liquid (Melting Point: ~31°C)
Solubility	Insoluble in water; Soluble in ethanol, chloroform, organic solvents.[1][2]
Hazard Class	Irritant (Skin/Eye); Aquatic Chronic 3
RCRA Status	Not P- or U-listed; Evaluate for Corrosivity (D002) if in solution.

Critical Hazard Insight: Unlike strong mineral acids, **Decanoic-2,2-D2 acid** is a weak acid (

). However, it acts as a surfactant. Inappropriate disposal down drains can cause "soap scum" blockages and emulsify other hazardous residues in plumbing, creating secondary contamination risks [1].

Disposal Protocol: The "Cradle-to-Grave" Workflow

Phase A: Waste Characterization & Segregation

Isotope-labeled compounds are often expensive and used in small quantities (milligrams). However, disposal protocols are dictated by chemical toxicity, not isotopic cost.

- Pure Compound: Segregate as "Solid Organic Waste" or "Liquid Organic Waste" depending on ambient temperature.
- In Solution: If dissolved in solvents (e.g., Methanol, DMSO), the solvent dictates the waste stream (usually "Flammable Solvents").
- Deuterium Consideration: There is no radiological hazard associated with stable deuterium (

). Treat chemically identical to non-labeled Decanoic acid.

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Phase B: Packaging & Containment

- Container Selection: Use High-Density Polyethylene (HDPE) or Borosilicate Glass vials. Avoid metal containers if the waste is in an aqueous acidic solution to prevent corrosion.
- Labeling:
  - Must read: "Hazardous Waste - **Decanoic-2,2-D2 Acid**".
  - Hazard Checkboxes: [x] Irritant [x] Toxic to Aquatic Life.[3][4]
  - Note: Clearly mark "Stable Isotope - Non-Radioactive" to prevent confusion with radiolabeled waste (

    or

) which requires vastly different protocols.

Phase C: Destruction Method (Incineration)

The gold standard for fatty acid disposal is chemical incineration equipped with an afterburner and scrubber.

- Mechanism:

  (Heavy water vapor).
- Protocol: Dissolve solid residues in a combustible solvent (e.g., isopropanol) if required by your facility's liquid waste stream, or dispose of the solid vial directly into the solid waste drum.

Decision Logic & Workflow

The following diagram illustrates the decision process for disposing of **Decanoic-2,2-D2 acid** based on its physical state and mixture status.

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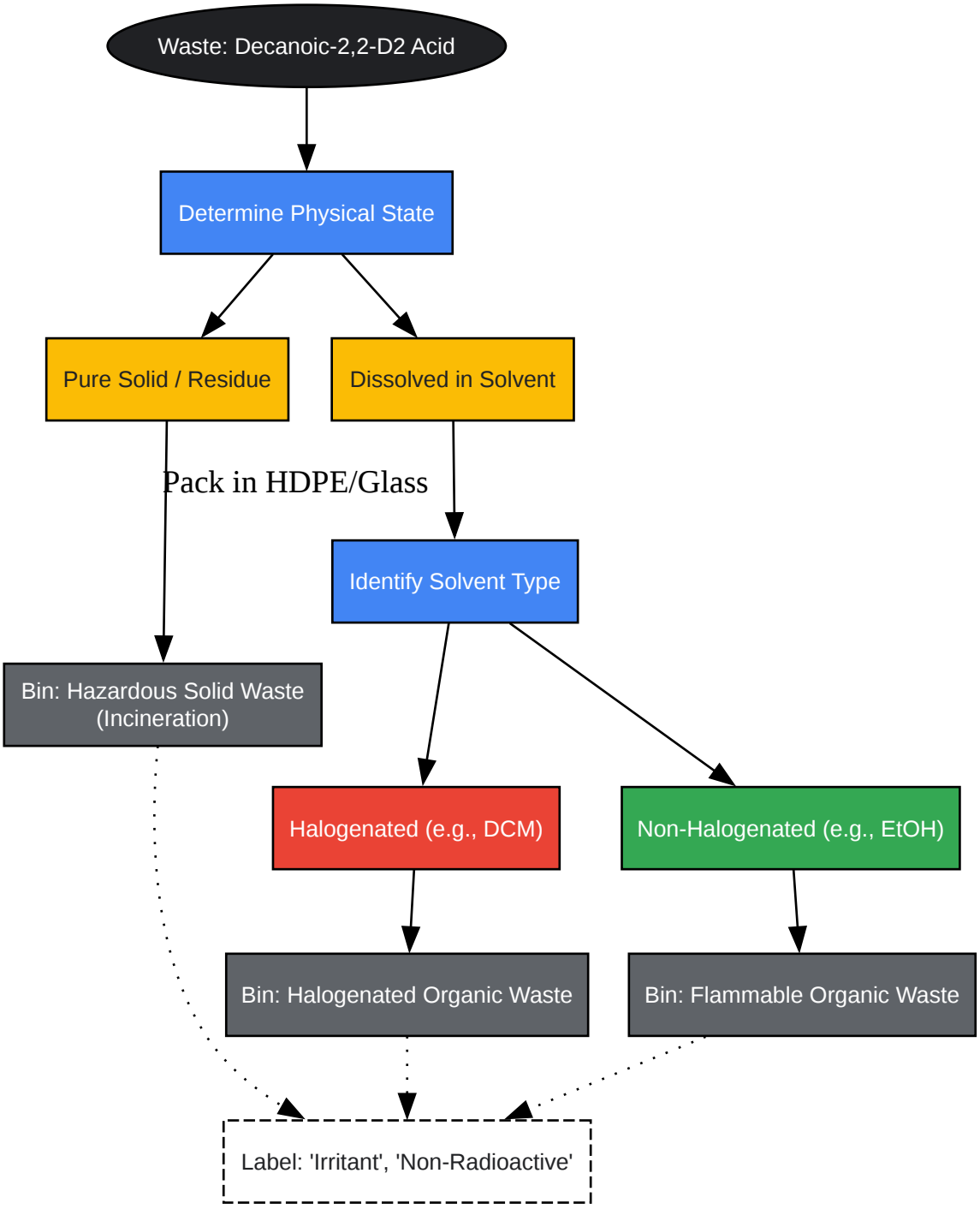

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Figure 1: Decision tree for segregating **Decanoic-2,2-D2 acid** waste streams based on solvent compatibility.

Emergency Contingencies

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In the event of a spill or accidental exposure, execute the following immediately.

Spill Cleanup (Bench Scale < 100g)

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Containment: If liquid (melted), dike with sand or vermiculite. If solid, avoid dust generation. [4]
- Neutralization/Cleanup:
  - Do not use water initially (insoluble).
  - Wipe with a solvent-soaked pad (Ethanol or Isopropanol) to solubilize the fatty acid.
  - Wash the surface with soap and water after the bulk material is removed.[4][5]
- Disposal: Place all contaminated wipes and absorbents into the Solid Hazardous Waste container [2].

First Aid

- Eye Contact: Rinse cautiously with water for 15 minutes.[4][5] Remove contact lenses if present.[2][3][4][5][6] Seek medical attention (fatty acids can cause corneal opacity if untreated).
- Skin Contact: Wash with soap and water.[3][4][5] Do not use organic solvents on skin, as this may increase transdermal absorption.

References

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